

# deuterium fluoride molecular structure and properties

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## Compound of Interest

Compound Name: Deuterium fluoride

Cat. No.: B1609233

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## Deuterium Fluoride: A Comprehensive Technical Guide

For Researchers, Scientists, and Drug Development Professionals

### Introduction

**Deuterium fluoride** (DF), the deuterated isotopologue of hydrogen fluoride, is a compound of significant interest in various scientific and technological fields. Its unique properties, stemming from the substitution of protium with deuterium, make it a valuable tool in spectroscopic studies, chemical synthesis, and as a gain medium in high-power lasers. This in-depth technical guide provides a comprehensive overview of the molecular structure, physicochemical properties, synthesis, and spectroscopic characterization of **deuterium fluoride**.

### Molecular Structure and Properties

**Deuterium fluoride** is a simple diatomic molecule with a polar covalent bond between the deuterium and fluorine atoms. The significant electronegativity difference between these atoms results in a substantial dipole moment. In the solid state, DF molecules exhibit strong intermolecular hydrogen bonding, forming zigzag chains, similar to hydrogen fluoride.

### Key Molecular and Physical Properties

The following table summarizes the key molecular and physicochemical properties of **deuterium fluoride**.

Property	Value	Reference
Molecular Formula	DF	[1]
Molecular Weight	21.012505 g/mol	[2]
Boiling Point	18.5 °C	[3]
Melting Point	-83.6 °C (estimated, same as HF)	[4]
Vapor Pressure	The vapor pressure of DF is slightly lower than that of HF at the same temperature. Detailed vapor pressure data can be found in the work of Claussen and Hildebrand (1934).	[5]
Bond Dissociation Energy (D-F)	576.236 ± 0.011 kJ/mol	[6]
Gas Phase Equilibrium Bond Length (re)	0.917 Å	[2]
Dipole Moment	1.818805 D	[6]

Note on Boiling Point: While some sources report a boiling point of approximately -92 °C[3], experimental data from synthesis procedures indicate a boiling point of 18.5 °C[3]. The latter is more consistent with the expected slight increase in boiling point upon deuteration compared to hydrogen fluoride (19.5 °C) due to stronger intermolecular forces.

## Molecular Structure Diagram

The following diagram illustrates the linear molecular structure of a single **deuterium fluoride** molecule.

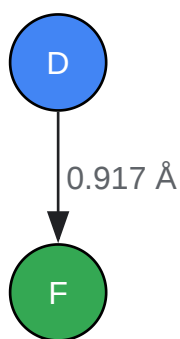


Figure 1: Molecular Structure of Deuterium Fluoride

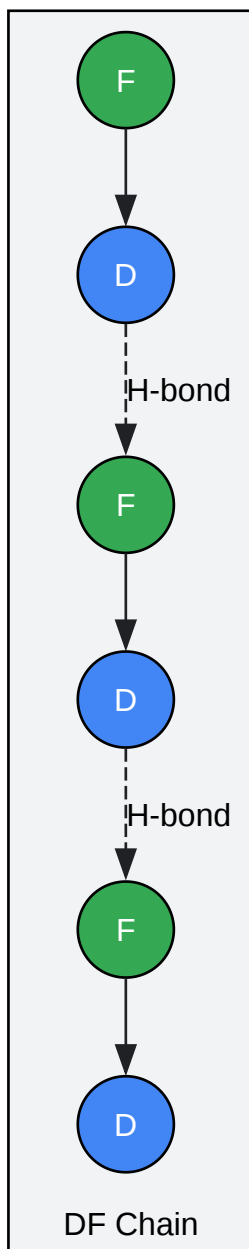


Figure 2: Solid-State Structure of Deuterium Fluoride

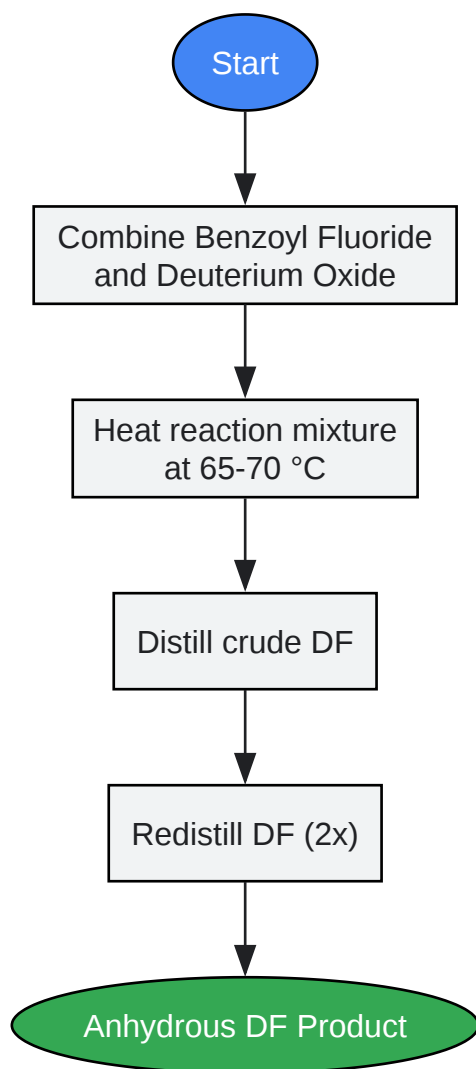


Figure 3: Synthesis of Deuterium Fluoride Workflow

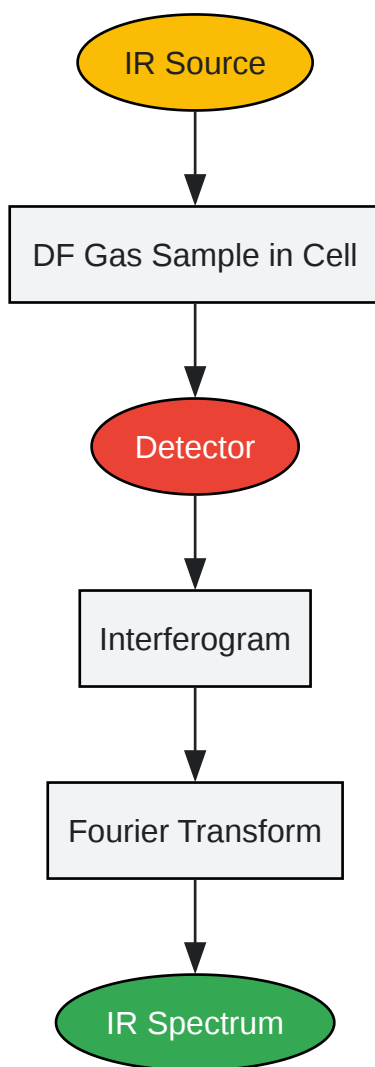


Figure 4: Gas-Phase IR Spectroscopy Logic

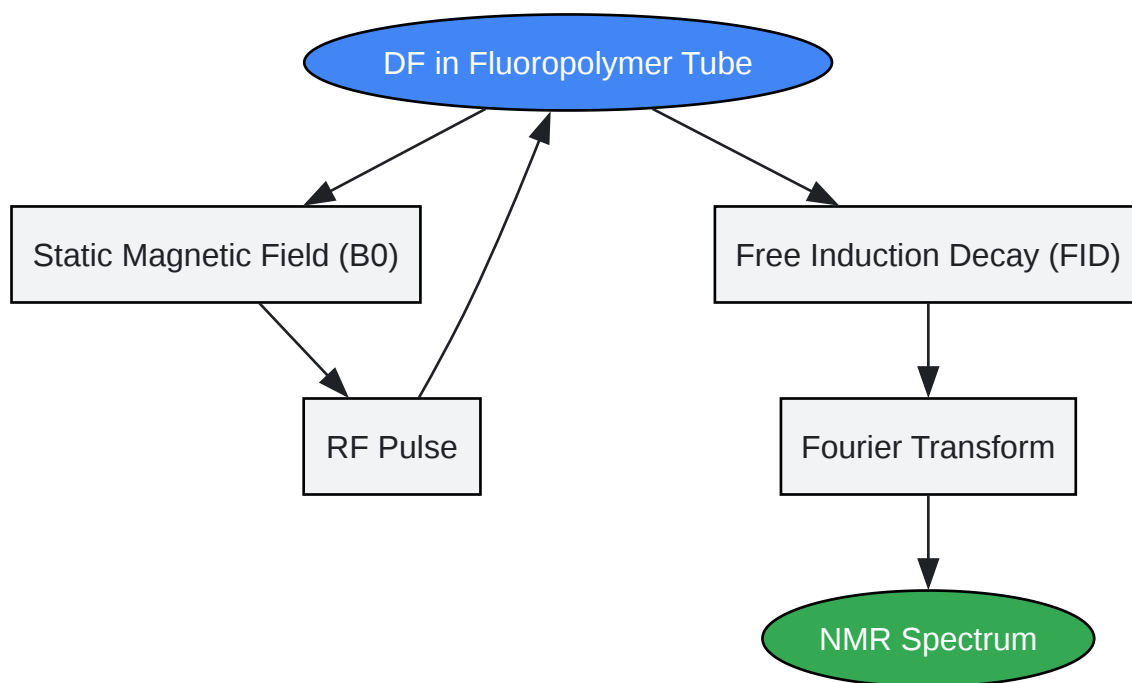


Figure 5: NMR Signal Acquisition Pathway

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